

discovery and history of 2-Benzylamino-4-methylpyridine

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Compound of Interest

Compound Name: 2-Benzylamino-4-methylpyridine

Cat. No.: B077082

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2-Benzylamino-4-methylpyridine: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical guide on **2-Benzylamino-4-methylpyridine**, summarizing its known properties and outlining a probable synthetic pathway. Due to the limited publicly available data, this guide also highlights the current gaps in knowledge regarding its biological activity and history.

Core Compound Information

2-Benzylamino-4-methylpyridine, also known as N-benzyl-4-methylpyridin-2-amine, is a substituted pyridine derivative. Basic chemical and physical properties are summarized below.

Property	Value	Reference
CAS Number	58088-62-3	[1]
Molecular Formula	C ₁₃ H ₁₄ N ₂	[1]
Molecular Weight	198.26 g/mol	[1]
Melting Point	98-100 °C	[1]

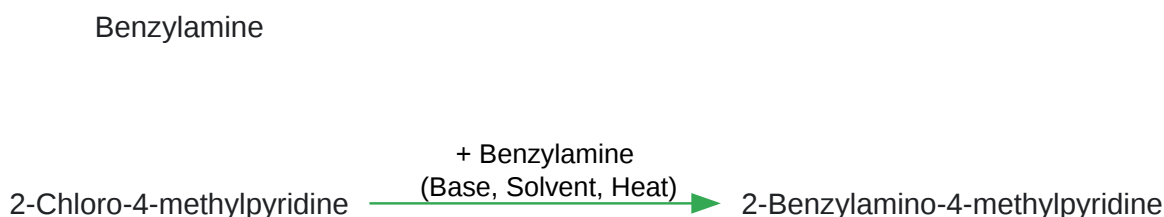
Synthesis and Discovery

The specific discovery and historical details of **2-Benzylamino-4-methylpyridine** are not well-documented in publicly accessible literature. It is likely that the compound has been synthesized as a chemical intermediate or as part of a larger library for screening purposes.

Proposed Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **2-Benzylamino-4-methylpyridine** is not readily available in published literature, a plausible and commonly employed method would be the nucleophilic aromatic substitution of a suitable precursor. The reaction of 2-chloro-4-methylpyridine with benzylamine is a logical synthetic route.

Reaction:



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A proposed synthetic route for **2-Benzylamino-4-methylpyridine**.

Experimental Protocol (Hypothetical):

A detailed protocol for a similar transformation, the synthesis of 2-chloro-4-(piperidinylmethyl)pyridine, involves the condensation of 2-chloro-4-chloromethylpyridine with piperidine[2]. Adapting this for the synthesis of **2-Benzylamino-4-methylpyridine** would likely involve the following steps:

- **Reactant Mixture:** In a reaction vessel, 2-chloro-4-methylpyridine would be dissolved in a suitable high-boiling point solvent, such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).

- **Addition of Base:** A non-nucleophilic base, such as triethylamine or potassium carbonate, would be added to the mixture to act as an acid scavenger.
- **Addition of Benzylamine:** Benzylamine would be added to the reaction mixture.
- **Heating:** The reaction mixture would be heated to an elevated temperature (e.g., 100-150 °C) and stirred for several hours to facilitate the nucleophilic substitution.
- **Work-up and Purification:** Upon completion of the reaction, the mixture would be cooled, and the product extracted using an organic solvent. The crude product would then be purified, likely through column chromatography, to yield pure **2-Benzylamino-4-methylpyridine**.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the biological activity, mechanism of action, or any associated signaling pathways for **2-Benzylamino-4-methylpyridine**. While the broader class of substituted pyridines has been investigated for various therapeutic applications, including as antimalarial agents, the specific biological function of this compound remains uncharacterized.[3]

Due to this lack of data, no diagrams of signaling pathways or experimental workflows related to the biological effects of **2-Benzylamino-4-methylpyridine** can be provided at this time. Further research and screening are required to elucidate any potential pharmacological relevance of this compound.

Conclusion

2-Benzylamino-4-methylpyridine is a known chemical entity with defined physical properties. While a definitive, published synthesis protocol is not available, its preparation can be reasonably inferred from standard organic chemistry principles. The most significant gap in the current knowledge of this compound is the complete absence of data regarding its biological activity. For researchers and drug development professionals, this presents both a challenge and an opportunity. The compound could be considered a candidate for inclusion in screening libraries to explore potential novel biological functions.

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References

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- 2. CN102304082A - Synthesis method of 2-chloro-4-(piperidylmethyl)pyridine - Google Patents [patents.google.com]
- 3. Synthesis and biological screening of some pyridine derivatives as anti-malarial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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